

3,3,3-Trifluoropropionyl chloride physical properties

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Compound of Interest

Compound Name: 3,3,3-Trifluoropropionyl chloride

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An In-depth Technical Guide to the Physical Properties of **3,3,3-Trifluoropropionyl Chloride**

Introduction

3,3,3-Trifluoropropionyl chloride (TFPC) is a highly reactive acyl chloride that serves as a critical building block in modern organic synthesis. Its trifluoromethyl group (-CF₃) imparts unique chemical and physical properties that are increasingly leveraged in the development of novel pharmaceuticals, agrochemicals, and advanced materials.^{[1][2]} The incorporation of a -CF₃ moiety can significantly enhance a molecule's metabolic stability, lipophilicity, and binding affinity, making TFPC a valuable reagent for drug discovery professionals.^[1] This guide provides a comprehensive overview of the core physical properties, reactivity, handling protocols, and applications of **3,3,3-Trifluoropropionyl chloride**, tailored for researchers and scientists in the field.

Chemical Identity and Structure

Proper identification is the foundation of safe and effective chemical handling. TFPC is recognized by several identifiers across chemical databases and regulatory frameworks.

- IUPAC Name: 3,3,3-trifluoropropanoyl chloride^[3]
- Synonyms: 3,3,3-trifluoropropionic acid chloride, 3,3,3-trifluoropropanoyl chloride^{[4][5]}
- CAS Number: 41463-83-6^{[3][4][5]}

- Molecular Formula: C₃H₂ClF₃O[3][4][5]
- Molecular Weight: 146.49 g/mol [3][5]
- SMILES: C(C(=O)Cl)C(F)(F)F[3]
- InChI Key: VOSQLWCTKGQTAY-UHFFFAOYSA-N[6]

Core Physical and Chemical Properties

The physical properties of TFPC dictate its behavior under various experimental conditions and are crucial for process design, safety assessments, and purification methods. It is a colorless liquid at room temperature.[5]

Property	Value	Source(s)
Appearance	Colorless Liquid	[5][7]
Boiling Point	48.4°C at 760 mmHg	[5]
Density	1.422 g/cm ³	[5]
Refractive Index	1.335	[5]
Vapor Pressure	311.0 ± 0.1 mmHg at 25°C (Predicted)	[5]
Molecular Weight	146.49 g/mol	[3][5]

Spectroscopic Data

Spectroscopic analysis is essential for confirming the identity and purity of **3,3,3-Trifluoropropionyl chloride**. Standard analytical techniques yield characteristic spectral data. While specific spectra are proprietary to suppliers, comprehensive datasets including ¹H NMR, ¹³C NMR, IR, and Mass Spectrometry are available for reference from chemical suppliers and databases.[8]

Reactivity, Stability, and Safe Handling

As a highly reactive acyl chloride, the utility of TFPC is intrinsically linked to its chemical reactivity. Understanding its stability profile is paramount for safe handling and achieving desired synthetic outcomes.

Reactivity Profile

The primary mode of reactivity for TFPC is nucleophilic acyl substitution. The electron-withdrawing nature of the adjacent trifluoromethyl group enhances the electrophilicity of the carbonyl carbon, making it highly susceptible to attack by nucleophiles such as alcohols, amines, and water.

- **Hydrolysis:** TFPC reacts readily, and potentially violently, with water and moisture to produce 3,3,3-trifluoropropionic acid and corrosive hydrogen chloride (HCl) gas.^{[4][9]} This high moisture sensitivity necessitates handling under anhydrous conditions.
- **Incompatible Materials:** It should be stored away from strong oxidizing agents, bases (including strong alkalis), alcohols, and alkali metals.^{[4][10]}

Stability and Storage

Under appropriate conditions, TFPC is stable.^[4] The key to preventing degradation is rigorous exclusion of moisture.

- **Storage Conditions:** For long-term integrity, TFPC should be stored in a dry, cool, and well-ventilated area in tightly sealed containers.^{[4][10]} It is best kept under an inert atmosphere (e.g., nitrogen or argon) to prevent hydrolysis from atmospheric moisture.^[4]
- **Thermal Decomposition:** In the event of a fire, thermal decomposition can generate hazardous products, including carbon oxides (CO, CO₂), hydrogen chloride, and hydrogen fluoride.^[4]

Hazard Identification and Personal Protective Equipment (PPE)

3,3,3-Trifluoropropionyl chloride is a hazardous substance that requires strict safety protocols.

- Primary Hazards:
 - Causes severe skin burns and eye damage (H314).[3][4]
 - May cause respiratory irritation (H335).[3][4]
 - Material is destructive to the tissues of the mucous membranes and upper respiratory tract.[4]

Recommended Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling TFPC. The causality behind these choices is the chemical's corrosive and volatile nature.

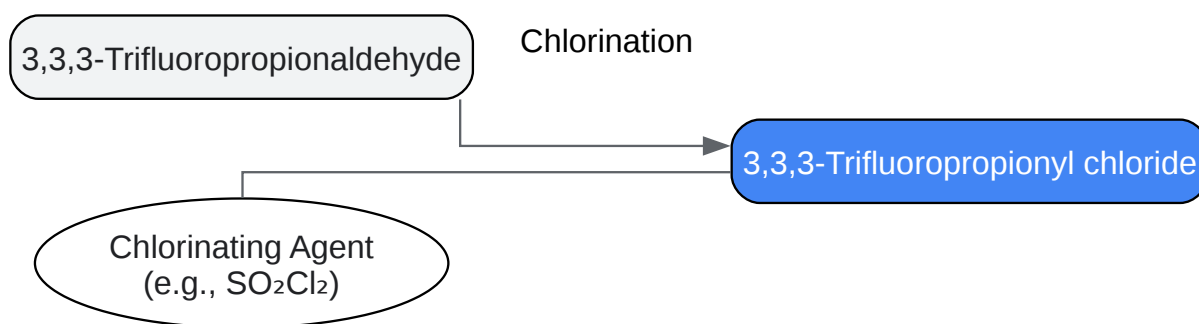
- Eye and Face Protection: Chemical safety goggles and a face shield are essential to protect against splashes.[4]
- Hand Protection: Use chemically resistant gloves (e.g., butyl rubber, Viton®). Always inspect gloves prior to use.
- Skin and Body Protection: Wear a chemically resistant lab coat or apron. Safety shoes are also recommended.[4]
- Respiratory Protection: All handling should occur in a well-ventilated chemical fume hood.[4] If there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an appropriate cartridge is required.[4]

Synthesis and Applications in Research and Development

TFPC is not only a reagent but also a product of specific chemical processes. Its primary value lies in its application as a synthetic intermediate.

Synthesis Pathway

One established industrial method for producing TFPC involves the direct chlorination of 3,3,3-trifluoropropionaldehyde using a chlorinating agent like sulfuryl chloride (SO_2Cl_2).[11] This process provides an efficient route from a readily available starting material.



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Caption: Synthesis of TFPC via chlorination.

Key Applications

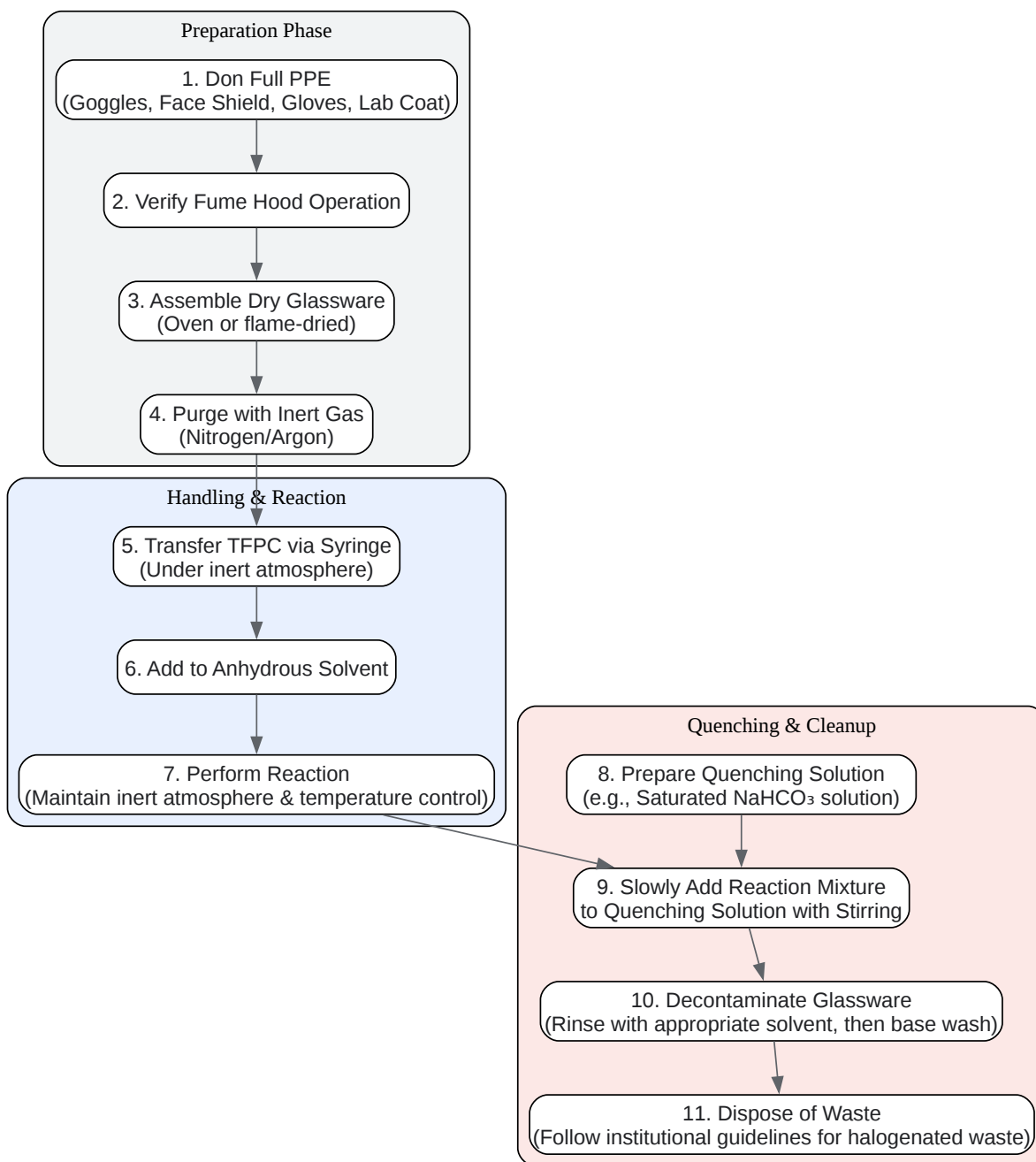
The trifluoromethyl group is a privileged moiety in medicinal chemistry. TFPC serves as a key reagent for introducing the CF₃CH₂C(O)- group into molecules.

- **Pharmaceuticals:** It is an essential intermediate in the synthesis of various drug candidates, where the trifluoromethyl group can improve metabolic stability and receptor binding.^{[11][12]}
- **Agrochemicals:** Similar to pharmaceuticals, the inclusion of fluorinated groups can enhance the efficacy and environmental persistence of pesticides and herbicides.^{[11][12]}
- **Materials Science:** TFPC is used in the surface modification of materials, such as cellulose fibers, to alter their surface properties (e.g., hydrophobicity).^{[7][13]}

Experimental Protocol: Standard Handling and Reaction Quenching

This protocol outlines a self-validating system for the safe handling of TFPC in a laboratory setting, from reagent preparation to reaction quenching. The causality for each step is rooted in the chemical's high reactivity and hazardous nature.

Workflow: Safe Handling and Use of TFPC



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Caption: Standard workflow for safe handling of TFPC.

Step-by-Step Methodology

- Preparation (Steps 1-4):
 - 1.1 Don PPE: Before entering the lab, put on all required PPE. This is a non-negotiable first step to mitigate exposure risk.
 - 1.2 Fume Hood Verification: Ensure the chemical fume hood has a valid inspection sticker and is drawing air correctly. This is the primary engineering control to prevent inhalation of corrosive vapors.
 - 1.3 Dry Glassware: Use glassware that has been oven-dried ($>120^{\circ}\text{C}$) or flame-dried under vacuum to remove all traces of water, which would otherwise react with and consume the reagent.
 - 1.4 Inert Atmosphere: Assemble the glassware and purge the system with an inert gas like nitrogen or argon. This displaces air and atmospheric moisture.
- Handling and Reaction (Steps 5-7):
 - 2.1 Reagent Transfer: Using a dry syringe, carefully draw the required volume of **3,3,3-Trifluoropropionyl chloride**. The transfer must be performed under a positive pressure of inert gas to prevent moisture ingress.
 - 2.2 Solvent Addition: Slowly add the TFPC to the reaction vessel containing an anhydrous solvent.
 - 2.3 Reaction: Proceed with the addition of other reagents as per the specific synthetic plan, maintaining the inert atmosphere and appropriate temperature control throughout.
- Quenching and Cleanup (Steps 8-11):
 - 3.1 Prepare Quench: Before workup, prepare a quenching solution. A saturated solution of sodium bicarbonate (NaHCO_3) is often used to neutralize the acidic byproducts (HCl) and any unreacted TFPC.
 - 3.2 Quench Reaction: Slowly and carefully add the reaction mixture to the stirred quenching solution. This step is exothermic and will release CO_2 gas; slow addition

prevents a dangerous pressure buildup.

- 3.3 Decontaminate: All glassware that came into contact with TFPC should be rinsed with a suitable organic solvent (e.g., acetone) in the fume hood, followed by a careful rinse with a basic solution (like dilute sodium bicarbonate) to neutralize any residue before standard washing.
- 3.4 Waste Disposal: Dispose of all liquid and solid waste in properly labeled halogenated waste containers according to institutional and local environmental regulations.

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